Introduction: The Strategic Convergence of a Strained Scaffold and a Versatile Functional Group

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Compound of Interest

Compound Name:	*Tert-butyl 3-hydroxy-3-(nitromethyl)azetidine-1-carboxylate*
CAS No.:	*1008526-70-2*
Cat. No.:	*B1526337*

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In the landscape of modern medicinal chemistry, the azetidine ring has emerged as a privileged scaffold.[1][2][3] This four-membered saturated nitrogen heterocycle, once considered a synthetic curiosity, is now a cornerstone in the design of novel therapeutics, including several FDA-approved drugs.[1][2] Its inherent ring strain (approx. 25.4 kcal/mol) and conformational rigidity offer a unique three-dimensional geometry that allows for precise control over substituent vectors, enhancing binding affinity and selectivity for biological targets.[2][3][4] When incorporated into drug candidates, the azetidine motif can improve critical pharmacokinetic properties such as solubility and metabolic stability, often serving as a bioisostere for larger, more flexible piperidine or piperazine rings.[2]

This guide focuses on a specific, highly functionalized class of these compounds: 3-nitroalkyl-3-hydroxyazetidines. This architecture represents a strategic convergence of the structurally significant azetidine core with a β-nitro alcohol moiety. The synthesis of this motif is classically

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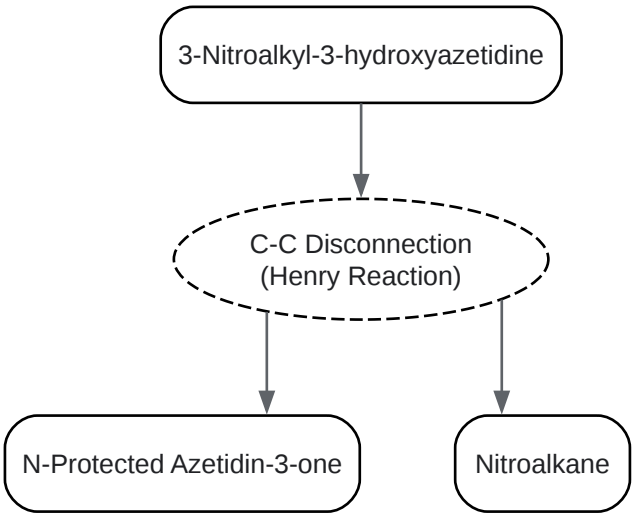
achieved through the Henry (nitroaldol) reaction, a reliable carbon-carbon bond-forming transformation.[5][6]

The incorporation of the nitroalkyl group is not merely a synthetic convenience; it is a tactical choice. The nitro group is a potent pharmacophore, known to impart a wide spectrum of biological activities, including antimicrobial, antiparasitic, and antineoplastic effects.[7][8][9][10] It can act as a bio-reductive "warhead," where cellular reduction generates toxic intermediates that can damage pathogen DNA.[10] Furthermore, the nitro group is an exceptionally versatile synthetic handle. Its facile reduction to a primary amine unlocks access to 1,3-amino alcohols, a critical pharmacophore in numerous bioactive molecules, thereby positioning 3-nitroalkyl-3-hydroxyazetidines as powerful intermediates for library development and lead optimization campaigns.

This document serves as a technical guide for researchers, scientists, and drug development professionals, providing a comprehensive overview of the synthesis, characterization, and strategic applications of these high-value compounds.

Part 1: Synthetic Strategies - Building the Core Structure

The construction of 3-nitroalkyl-3-hydroxyazetidines hinges on a convergent synthetic strategy. The primary disconnection, as illustrated by retrosynthetic analysis, points to two key building blocks: an appropriately N-protected azetidin-3-one and a nitroalkane.



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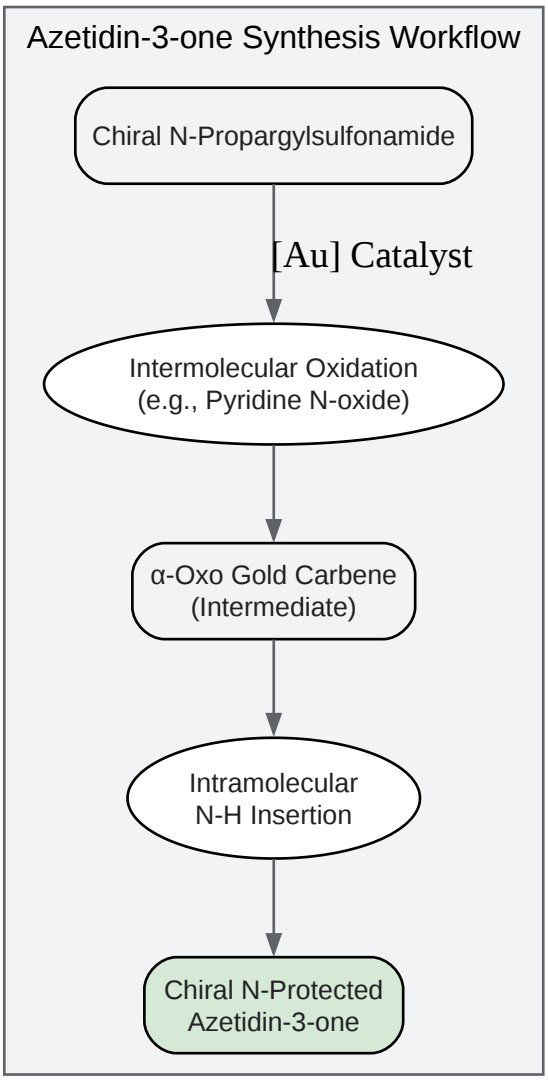
Caption: Retrosynthetic analysis of the target compound.

Synthesis of the N-Protected Azetidin-3-one Precursor

The synthesis of azetidin-3-ones is non-trivial due to the inherent strain of the four-membered ring.[11] While classical methods involving the cyclization of α-amino ketones or the decomposition of α-amino-α′-diazo ketones exist, they can suffer from low yields and the use of hazardous reagents.[11] A more contemporary and flexible approach involves the gold-catalyzed intermolecular oxidation of chiral N-propargylsulfonamides.[11][12] This method offers excellent stereoselectivity and avoids toxic diazo intermediates.

The causality behind this strategy is the generation of a reactive α-oxo gold carbene intermediate from the alkyne, which then undergoes a facile intramolecular N-H insertion to form the desired azetidin-3-one ring. The use of a tert-butanesulfonyl (Bus) protecting group is particularly advantageous as it can be readily installed using chiral t-butanesulfinimine chemistry and later removed under acidic conditions.[11]

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Caption: Gold-catalyzed synthesis of chiral azetidin-3-ones.

Experimental Protocol: Gold-Catalyzed Synthesis of N-Bus-Azetidin-3-one (Adapted from Zhang, J. et al., Angew. Chem. Int. Ed. 2011)[11]

- Catalyst Preparation: In a glovebox, add the gold(I) catalyst (e.g., BrettPhosAuNTf$_2$, 2 mol%) to a flame-dried Schlenk tube.
- Reaction Setup: Remove the tube from the glovebox, and add the chiral N-propargylsulfonamide (1.0 equiv) and the oxidant (e.g., 8-methylquinoline N-oxide, 1.5 equiv) under an inert atmosphere (Argon or Nitrogen).

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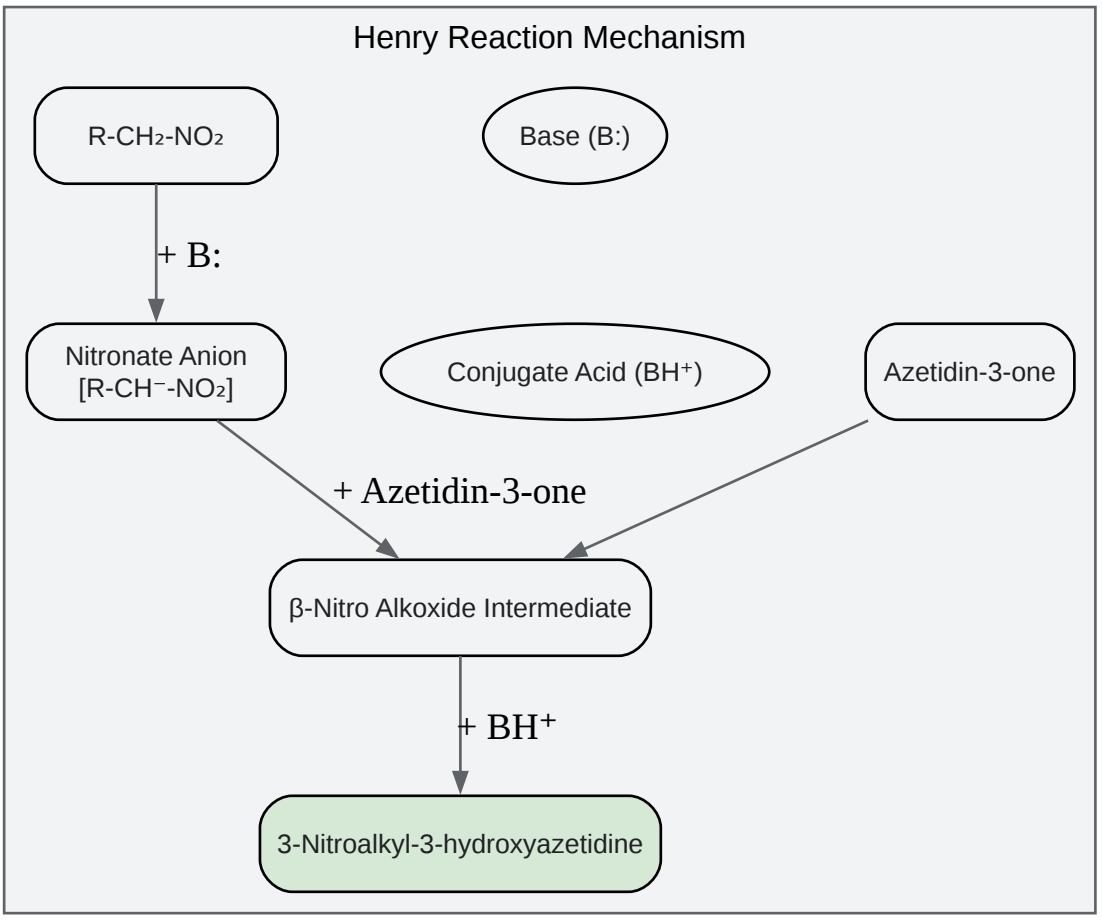
- Solvent Addition: Add anhydrous solvent (e.g., 1,2-dichloroethane) to achieve a substrate concentration of approximately 0.1 M.
- Reaction Execution: Stir the reaction mixture at a specified temperature (e.g., 80 °C) and monitor for completion by TLC or LC-MS (typically 12-24 hours).
- Workup: Upon completion, cool the reaction to room temperature and concentrate under reduced pressure.
- Purification: Purify the resulting crude residue by flash column chromatography on silica gel (e.g., using a hexane/ethyl acetate gradient) to yield the pure N-protected azetidin-3-one.

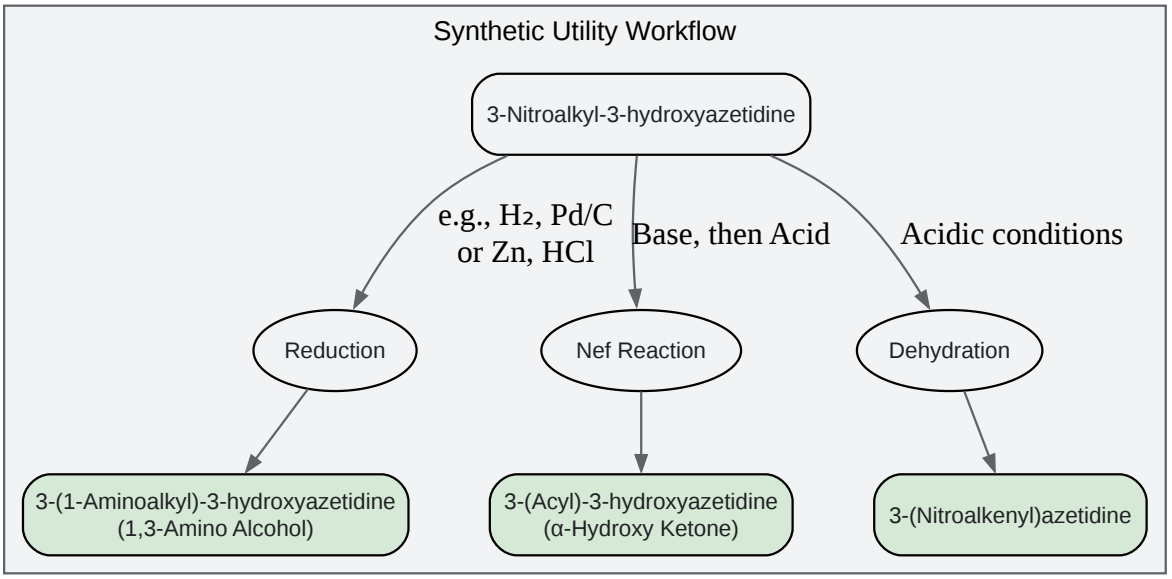
The Henry (Nitroaldol) Reaction

The Henry reaction is the cornerstone for assembling the 3-nitroalkyl-3-hydroxyazetidine scaffold.[5] It is a base-catalyzed carbon-carbon bond-forming reaction between a nitroalkane and a carbonyl compound—in this case, the azetidin-3-one.[6]

The mechanism begins with the deprotonation of the nitroalkane at the α-carbon by a base, forming a nucleophilic nitronate anion.[5] This nitronate then attacks the electrophilic carbonyl carbon of the azetidin-3-one. The subsequent protonation of the resulting β-nitro alkoxide yields the final 3-nitroalkyl-3-hydroxyazetidine product.[5] All steps of the reaction are reversible.

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